

# Essential Safety and Logistical Information for Handling Nickel-60

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel-60

Cat. No.: B576911

[Get Quote](#)

For Immediate Reference: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive, step-by-step guidance for the safe handling, operation, and disposal of **Nickel-60** in a laboratory setting. It addresses the dual nature of **Nickel-60** as both a stable isotope with chemical hazards and as a precursor to the highly radioactive Cobalt-60. Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance.

## Understanding the Dual Hazards of Nickel-60

**Nickel-60** ( $^{60}\text{Ni}$ ) is a stable, non-radioactive isotope of nickel.<sup>[1]</sup> However, it is crucial to recognize two distinct handling scenarios, each with its own set of hazards:

- **Stable Nickel-60:** In its elemental or compound form (e.g., powder, oxide),  $^{60}\text{Ni}$  presents the same chemical hazards as natural nickel. These include potential carcinogenicity, skin sensitization, and respiratory irritation.<sup>[2]</sup>
- **Activated Nickel-60 (Cobalt-60):** When stable  $^{60}\text{Ni}$  is irradiated with neutrons, it undergoes neutron activation to become Cobalt-60 ( $^{60}\text{Co}$ ), a potent gamma and beta emitter with a half-life of 5.27 years.<sup>[3][4][5]</sup> Handling activated  $^{60}\text{Ni}$  requires stringent radiological safety protocols.

This guide is therefore divided into two sections to address the specific procedures for each scenario.

## Section 1: Handling Stable Nickel-60

This section details the procedures for handling non-radioactive **Nickel-60** powder and compounds. The primary focus is on mitigating chemical exposure risks.

### Personal Protective Equipment (PPE) for Stable Nickel-60

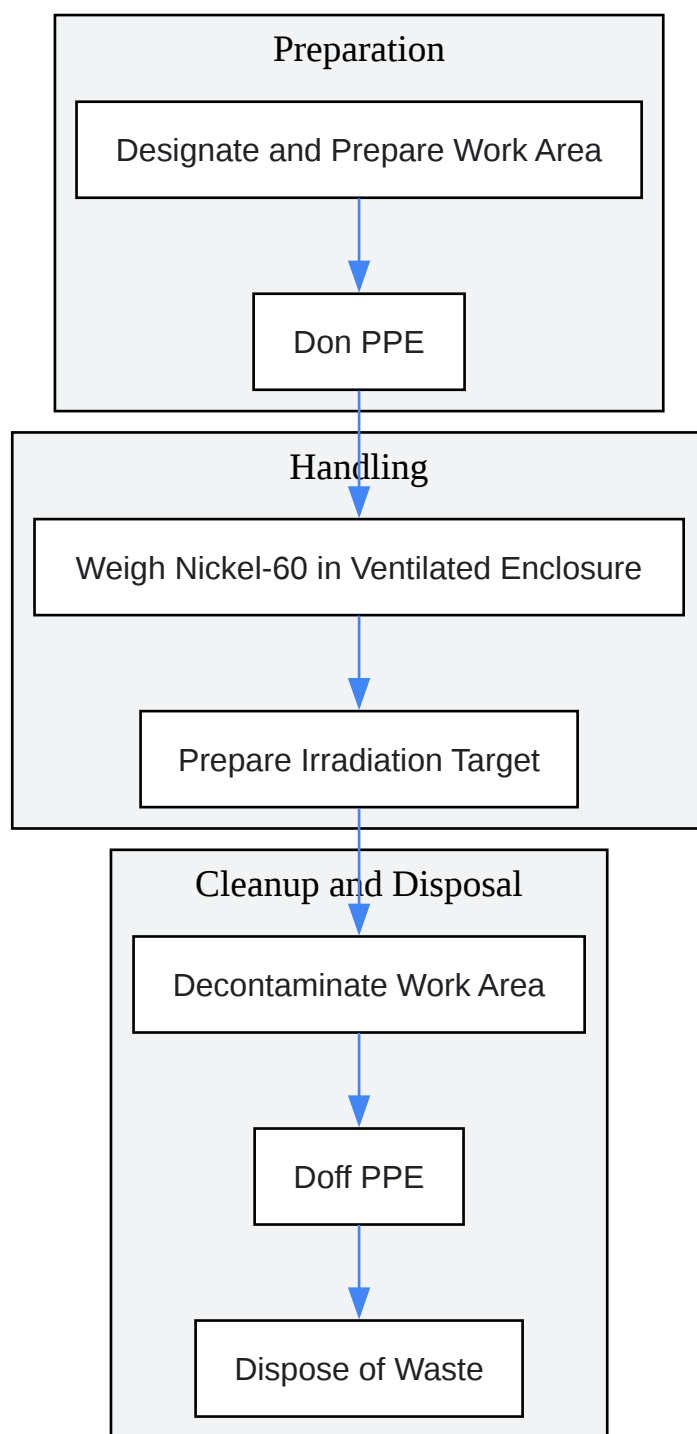
A summary of required PPE is provided in the table below.

PPE Category	Specification	Purpose
Respiratory Protection	NIOSH-approved respirator with N95, R100, or P100 filters.	To prevent inhalation of nickel powder, which is a suspected carcinogen and respiratory sensitizer. <a href="#">[2]</a> <a href="#">[6]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). <a href="#">[2]</a>	To prevent skin contact, which can lead to sensitization and dermatitis. <a href="#">[2]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles. <a href="#">[2]</a>	To protect eyes from airborne particles.
Body Protection	Long-sleeved lab coat.	To prevent contamination of personal clothing.

### Operational Plan: Handling Stable Nickel-60 Powder

This protocol outlines the steps for safely handling stable  $^{60}\text{Ni}$  powder, for example, when preparing a target for irradiation.

#### Experimental Workflow for Handling Stable **Nickel-60**



[Click to download full resolution via product page](#)

Caption: Workflow for handling stable **Nickel-60** powder.

Step-by-Step Protocol:

- Preparation:
  - Designate a specific work area for handling  $^{60}\text{Ni}$ . Cover the work surface with absorbent paper.<sup>[7]</sup>
  - Ensure a calibrated analytical balance and all necessary handling tools are present.
  - Post warning signs indicating the handling of a hazardous chemical.
  - Don the appropriate PPE as listed in the table above.
- Handling:
  - Conduct all manipulations of  $^{60}\text{Ni}$  powder within a certified chemical fume hood or a glove box to minimize inhalation exposure.
  - Use dedicated, clearly labeled tools for handling the powder.
  - If preparing an irradiation target, carefully transfer the weighed  $^{60}\text{Ni}$  powder into the target holder.<sup>[8]</sup>
  - Avoid generating dust. If dust is generated, use a HEPA-filtered vacuum for cleanup.
- Cleanup:
  - After handling, decontaminate the work area by carefully wiping all surfaces with a damp cloth.<sup>[9]</sup>
  - Place all disposable materials, including absorbent paper and contaminated wipes, into a designated hazardous waste container.
  - Clean all non-disposable equipment with an appropriate cleaning agent.
- Doffing PPE:
  - Remove PPE in the designated area, being careful to avoid self-contamination.
  - Wash hands thoroughly with soap and water after removing gloves.<sup>[9]</sup>

## Disposal Plan: Stable Nickel-60 Waste

All materials contaminated with **Nickel-60** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, wipes, absorbent paper) in a clearly labeled, sealed, and chemically compatible container (e.g., high-density polyethylene).[1]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "**Nickel-60**".[1]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.[1]
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Do not dispose of nickel waste in regular trash or down the drain.[1]

## Section 2: Handling Activated Nickel-60 (Cobalt-60)

This section provides procedures for handling **Nickel-60** that has been irradiated and is now radioactive Cobalt-60. The primary focus is on radiological protection.

### Radiological Properties and Shielding

The key radiological properties of Cobalt-60 and the required shielding are summarized below.

Property	Value	Reference
Half-life	5.27 years	[2]
Emissions	Beta ( $\beta$ ) and Gamma ( $\gamma$ )	[2]
Gamma Energy	1.17 MeV and 1.33 MeV	[4]
Beta Shielding	<1 mm of plastic	[2]
Gamma Shielding	~5 cm of lead	[2]

## Personal Protective Equipment (PPE) for Activated Nickel-60

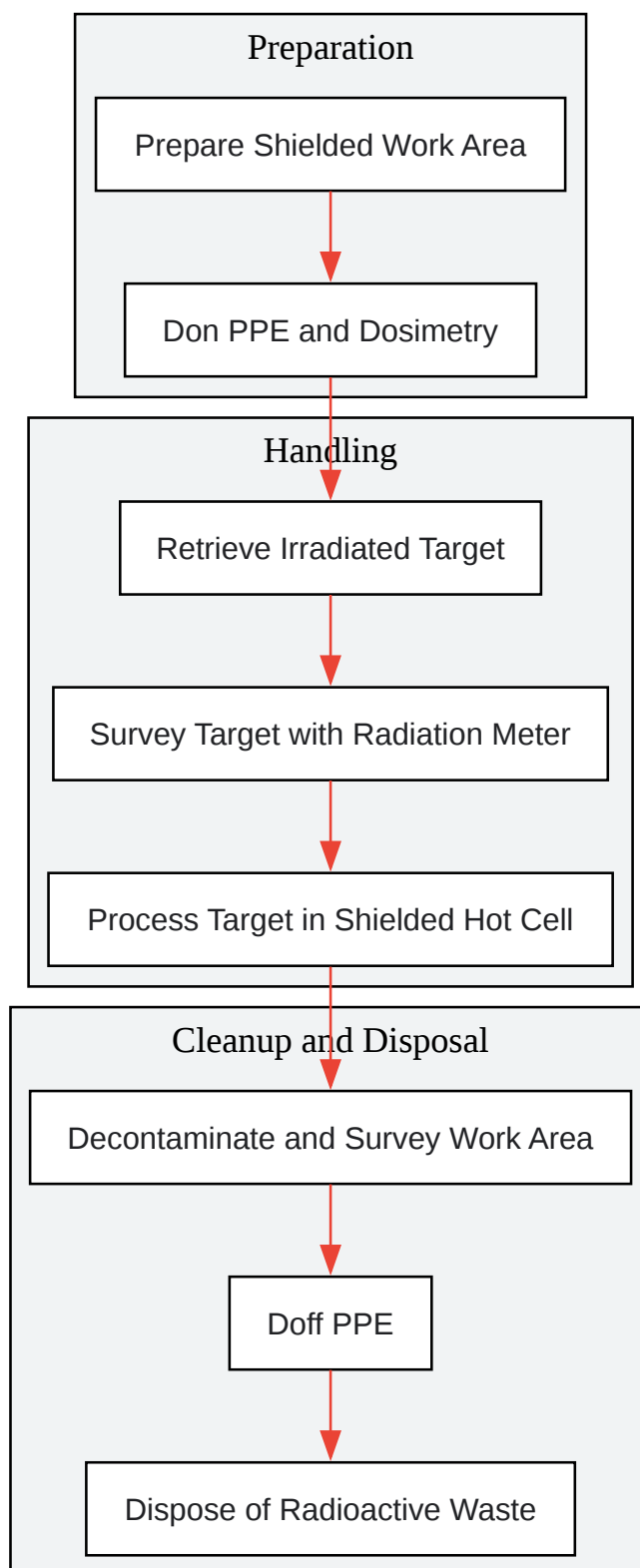
In addition to the PPE for stable nickel, the following are required for handling activated  $^{60}\text{Ni}$ :

PPE Category	Specification	Purpose
Dosimetry	Whole-body and ring dosimeters.	To monitor radiation exposure to the body and extremities.[2]
Additional Shielding	Leaded glasses and portable lead shields.	To reduce radiation dose to the eyes and body.

## Operational Plan: Handling Activated Nickel-60

This protocol outlines the steps for safely handling an irradiated  $^{60}\text{Ni}$  target.

Experimental Workflow for Handling Activated **Nickel-60** (Cobalt-60)



[Click to download full resolution via product page](#)

Caption: Workflow for handling activated **Nickel-60** (Cobalt-60).

### Step-by-Step Protocol:

- Preparation:
  - Prepare a shielded work area, such as a hot cell or a benchtop with lead shielding.
  - Ensure calibrated radiation survey meters (e.g., Geiger-Müller counter) are available and operational.[\[2\]](#)
  - Don all required PPE, including whole-body and ring dosimeters.
- Handling:
  - Use remote handling tools (e.g., tongs, manipulators) to minimize exposure.[\[2\]](#)
  - Retrieve the irradiated target from its transport container behind appropriate shielding.
  - Immediately survey the target to confirm the radiation levels.
  - Perform all subsequent processing of the target within the shielded area.
  - Continuously monitor the work area for radiation levels and contamination.
- Cleanup:
  - After the procedure, survey all surfaces and equipment for radioactive contamination.
  - Decontaminate any contaminated areas using appropriate decontamination solutions.
  - Place all radioactive waste in designated, shielded containers.
- Doffing PPE:
  - Remove PPE in a designated area, surveying for contamination as you proceed.
  - Place potentially contaminated PPE in a radioactive waste container.
  - Wash hands thoroughly.

## Disposal Plan: Activated Nickel-60 (Cobalt-60) Waste

All materials contaminated with Cobalt-60 are radioactive waste and must be handled according to strict regulations.

- **Waste Segregation:** Segregate radioactive waste based on its form (solid, liquid) and activity level.
- **Shielding:** Store radioactive waste in shielded containers appropriate for the activity level.[\[2\]](#)
- **Labeling:** Label all radioactive waste containers with the radiation symbol, the isotope (Cobalt-60), the activity level, and the date.
- **Disposal:** Contact your institution's Radiation Safety Officer (RSO) or EHS department to arrange for the disposal of radioactive waste. This waste must be handled by a licensed radioactive waste disposal service.[\[6\]](#)[\[10\]](#)

## Emergency Procedures

### Spill Response for Stable Nickel-60 Powder

- **Evacuate:** Evacuate the immediate area.
- **Notify:** Inform your supervisor and EHS.
- **Secure:** Prevent entry into the spill area.
- **Cleanup (if trained):**
  - Don appropriate PPE.
  - Cover the spill with a damp cloth or absorbent pads to prevent dust from becoming airborne.[\[3\]](#)
  - Carefully collect the spilled material and absorbent into a hazardous waste container.
  - Decontaminate the area and dispose of all materials as hazardous waste.[\[11\]](#)

### Spill Response for Activated Nickel-60 (Cobalt-60)

- Evacuate: Immediately evacuate the room.[12]
- Notify: Alert all persons in the area to leave, and notify your RSO and supervisor immediately.[12]
- Secure: Close and lock the door to the area to prevent entry. Post a warning sign.[12]
- Await Assistance: Do not attempt to clean up a radioactive spill unless you are specifically trained and authorized to do so. Await the arrival of the RSO or emergency response team. [12]
- Personnel Decontamination: If you have come into contact with the radioactive material, remove contaminated clothing and wash the affected skin with lukewarm water and mild soap.[13][14] Seek immediate assistance from the RSO.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. case.edu [case.edu]
- 3. Emergency Response Procedure For Radioactive Material Spill - Environmental Health & Safety [ehs.utoronto.ca]
- 4. iiaglobal.com [iiaglobal.com]
- 5. qmul.ac.uk [qmul.ac.uk]
- 6. conferences.iaea.org [conferences.iaea.org]
- 7. 6. Procedures for Work with Radioactive Materials | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 8. researchgate.net [researchgate.net]
- 9. research.arizona.edu [research.arizona.edu]
- 10. researchgate.net [researchgate.net]

- 11. [ehs.utk.edu](https://ehs.utk.edu) [[ehs.utk.edu](https://ehs.utk.edu)]
- 12. [nrc.gov](https://nrc.gov) [[nrc.gov](https://nrc.gov)]
- 13. Spills and Emergencies | Radiation Safety | University of Pittsburgh [[radsafe.pitt.edu](https://radsafe.pitt.edu)]
- 14. Radiation Emergency Procedures | Office of Environment, Health & Safety [[ehs.berkeley.edu](https://ehs.berkeley.edu)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Nickel-60]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b576911#personal-protective-equipment-for-handling-nickel-60>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)